

Application Notes and Protocols for Acid Violet 49 in Protein Electrophoresis

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Compound of Interest

Compound Name: Acid Violet 49

Cat. No.: B1666536

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Introduction

Acid Violet 49 (C.I. 42640) is a synthetic anionic dye belonging to the triarylmethane class.^[1]^[2] Its primary industrial applications are in the dyeing of textiles such as wool, silk, and polyamides.^[1]^[3] While not a conventional reagent for protein visualization in electrophoresis, its chemical properties as a water-soluble anionic dye suggest a potential for this application, analogous to the widely used Coomassie Brilliant Blue stains.

This document provides a proposed, theoretical protocol for the use of **Acid Violet 49** in staining proteins separated by polyacrylamide gel electrophoresis (PAGE). It is important to note that there is no established, validated protocol for the use of **Acid Violet 49** for this purpose in scientific literature. The following methodologies are extrapolated from standard protocols for other anionic dyes, such as Coomassie Brilliant Blue and Acid Violet 17, and should be considered a starting point for optimization.

Physicochemical Properties of Acid Violet 49

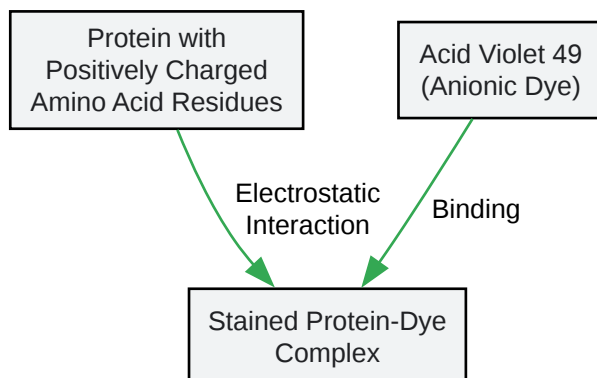
A summary of the key properties of **Acid Violet 49** is presented below.

Property	Value	Reference
C.I. Name	Acid Violet 49, 42640	[1]
CAS Number	1694-09-3	[1]
Molecular Formula	C ₃₉ H ₄₀ N ₃ NaO ₆ S ₂	[1]
Molecular Weight	733.87 g/mol	[1]
Appearance	Violet Powder	[1]
Solubility in Water	> 65 g/L	[4]
Solubility in Ethanol	Soluble	[1]

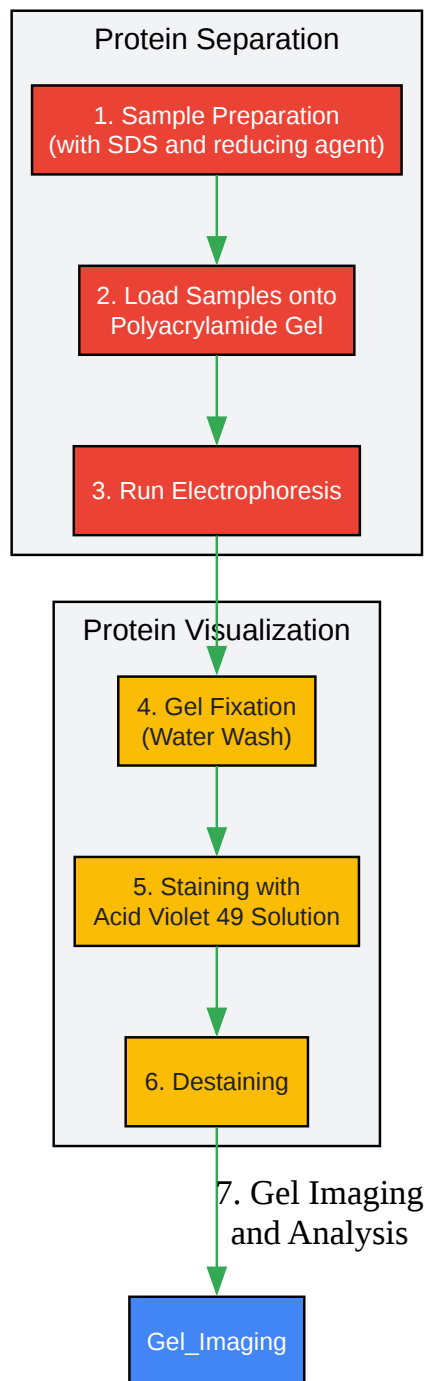
Proposed Mechanism of Staining

The theoretical staining mechanism of **Acid Violet 49** for proteins in an acrylamide gel is based on electrostatic interactions. In an acidic environment, the basic amino acid residues (such as lysine, arginine, and histidine) in the protein become protonated, acquiring a positive charge. The negatively charged sulfonate groups of the anionic **Acid Violet 49** dye molecules would then bind to these positively charged sites, resulting in the visualization of the protein bands.

Proposed Mechanism of Anionic Dye Staining



Protein Electrophoresis and Staining Workflow

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